

Tuberostemonine: A Technical Guide to its Classification, Properties, and Mechanisms within Stemona Alkaloids

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Compound of Interest

Compound Name: *Tuberostemonine*

Cat. No.: *B192615*

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Introduction

Tuberostemonine, a prominent member of the structurally complex and biologically active Stemona alkaloids, has garnered significant attention for its potent antitussive, insecticidal, and neuroactive properties. Isolated from the roots of various Stemona species, this pentacyclic alkaloid serves as a key representative of its class. This technical guide provides an in-depth exploration of **tuberostemonine**'s classification within the diverse family of Stemona alkaloids, a comprehensive summary of its physicochemical and biological characteristics, detailed experimental protocols for its isolation and synthesis, and a visual elucidation of its known signaling pathways and mechanisms of action.

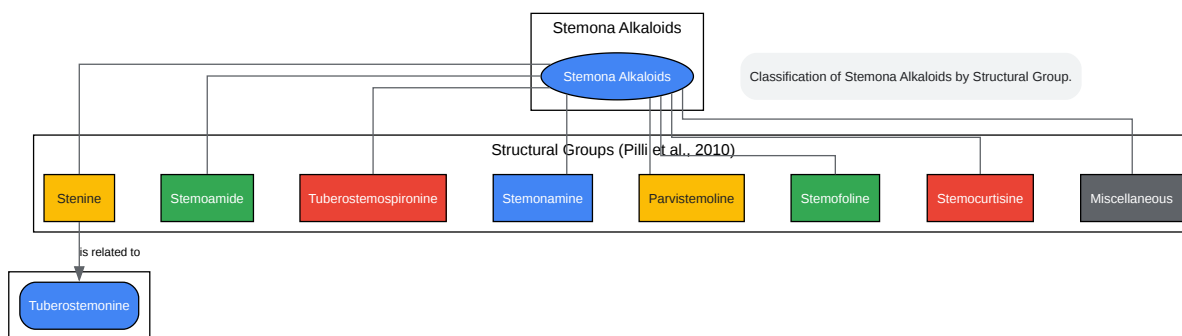
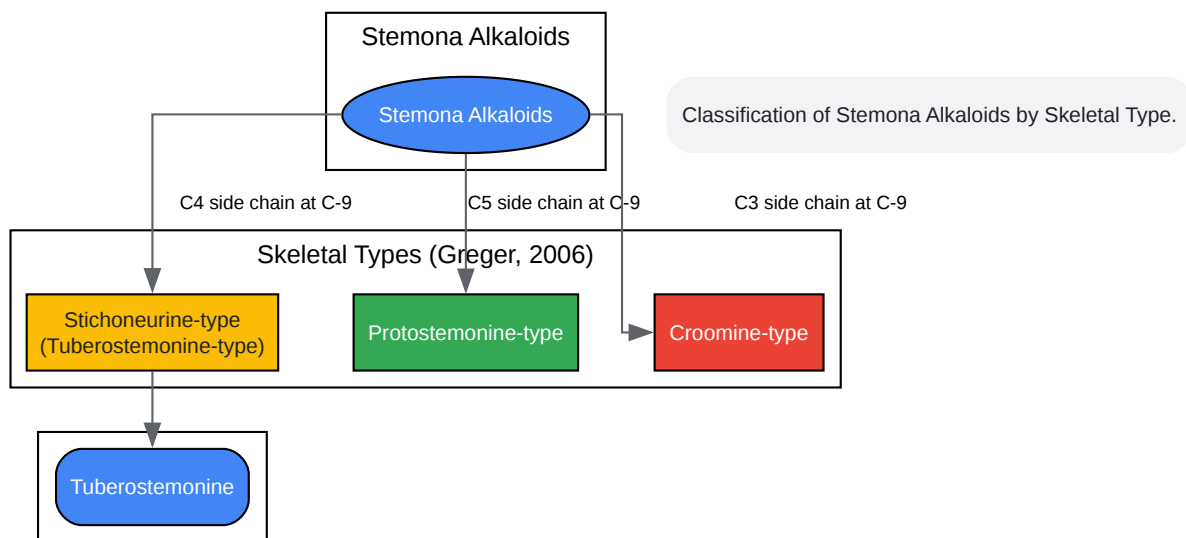
Classification of Tuberostemonine within Stemona Alkaloids

The classification of Stemona alkaloids has evolved, with two primary systems being widely recognized.

1.1. Classification Based on Skeletal Type (Greger, 2006)

This system categorizes Stemona alkaloids into three main groups based on the carbon chain substituent at the C-9 position of the core pyrrolo[1,2-a]azepine nucleus.^[1]

- Stichoneurine- (or **Tuberostemonine**-) type: Characterized by a C4 side chain at C-9. **Tuberostemonine** is a hallmark of this group.
- Protostemonine-type: Possesses a C5 side chain at C-9.
- Croomine-type: Features a C3 side chain at C-9.

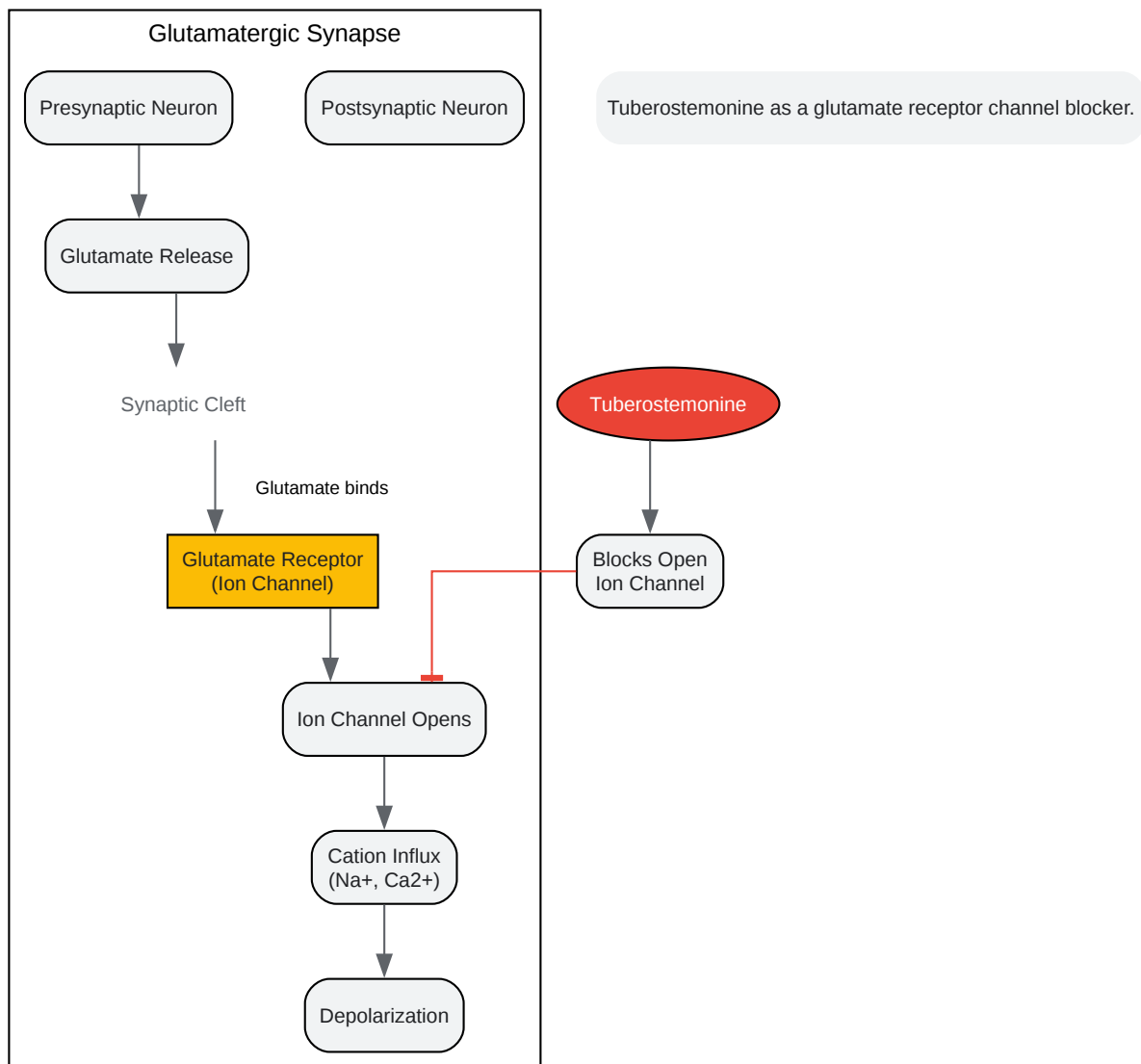


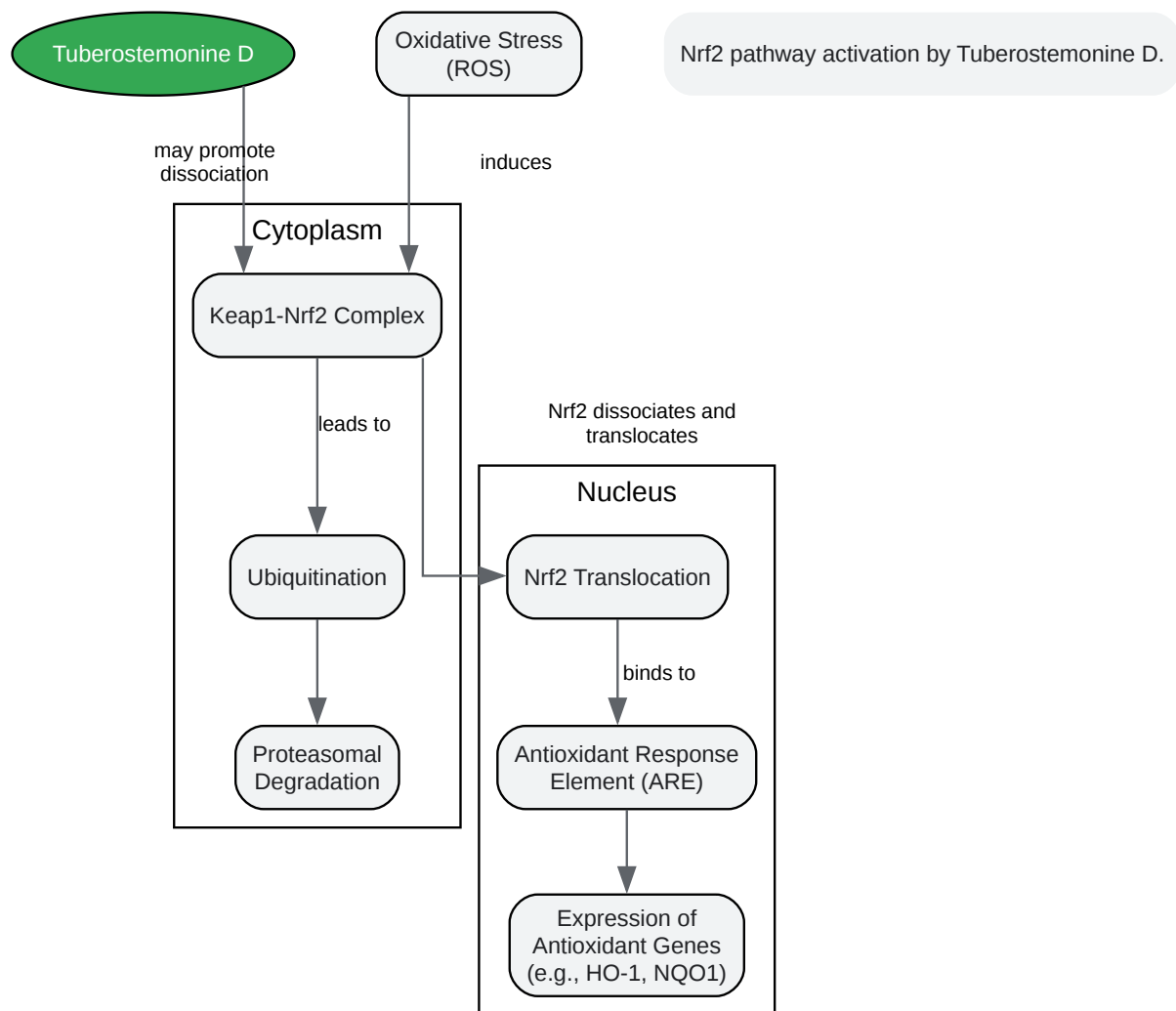
Isolation workflow for Tuberostemonine.

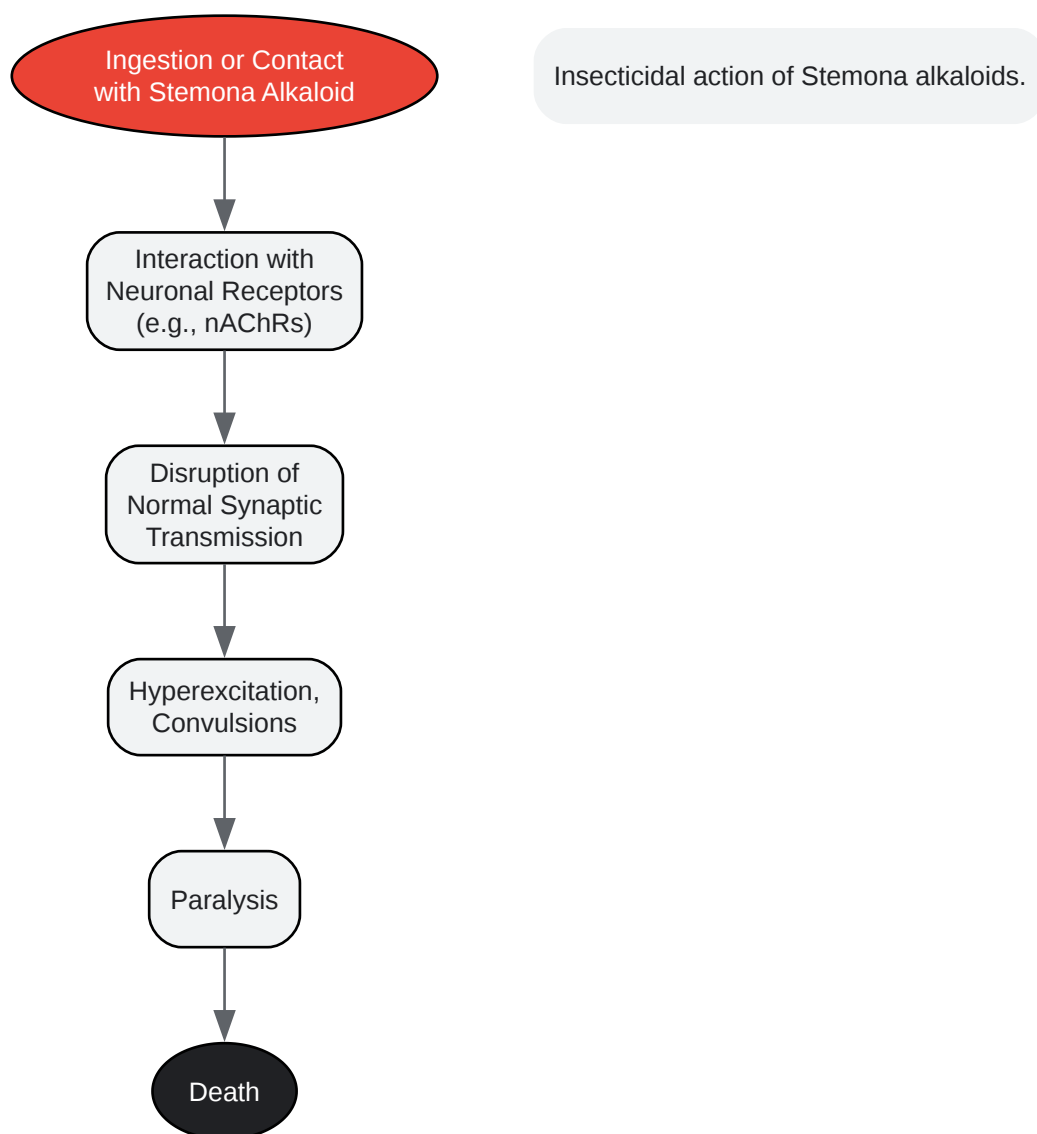


Retrosynthetic analysis of (-)-Tuberostemonine.









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References

- 1. Asymmetric total syntheses of tuberostemonine, didehydrotuberostemonine, and 13-epituberostemonine - PubMed [pubmed.ncbi.nlm.nih.gov]

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